

Technical Guide: Dinitrosopentamethylenetetramine (CAS 101-25-7)

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Compound of Interest

Compound Name: Dinitrosopentamethylenetetramine

Cat. No.: B087232

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An In-depth Examination of its Properties, Synthesis, and Industrial Applications

For Researchers and Scientists

Introduction

Dinitrosopentamethylenetetramine (DNPT), with CAS number 101-25-7, is a chemical compound primarily utilized as a blowing agent in the production of foamed plastics and rubber. [1][2][3] Its ability to undergo controlled thermal decomposition to release nitrogen gas makes it a valuable component in the manufacturing of various microporous materials. This guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of DNPT, with a focus on its technical aspects. It is important to note that while this document is intended for a scientific audience, the known applications of DNPT are in materials science and industrial chemistry, with no established role in drug development or pharmacology.

Physicochemical Properties

The key physicochemical properties of **Dinitrosopentamethylenetetramine** are summarized in the table below. These properties are crucial for understanding its behavior in various applications, particularly its thermal decomposition characteristics which are central to its function as a blowing agent.

Property	Value	References
Molecular Formula	C ₅ H ₁₀ N ₆ O ₂	[4]
Molecular Weight	186.17 g/mol	[4]
Appearance	Slightly yellow or light cream colored powder.	[4]
Melting Point	Decomposes at approximately 200-210°C.	[5]
Boiling Point	A rough estimate is 320.65°C, though it decomposes before boiling.	[4]
Density	Estimates range from 1.4 to 1.8 g/cm ³ .	[6][7]
Solubility	Soluble in ethyl acetoacetate and dimethylformamide; slightly soluble in water, ethanol, chloroform, pyridine, methyl ethyl ketone, and acrylonitrile; almost insoluble in ether.	[4]
Vapor Pressure	4.62 x 10 ⁻⁸ mmHg at 25°C.	[7]

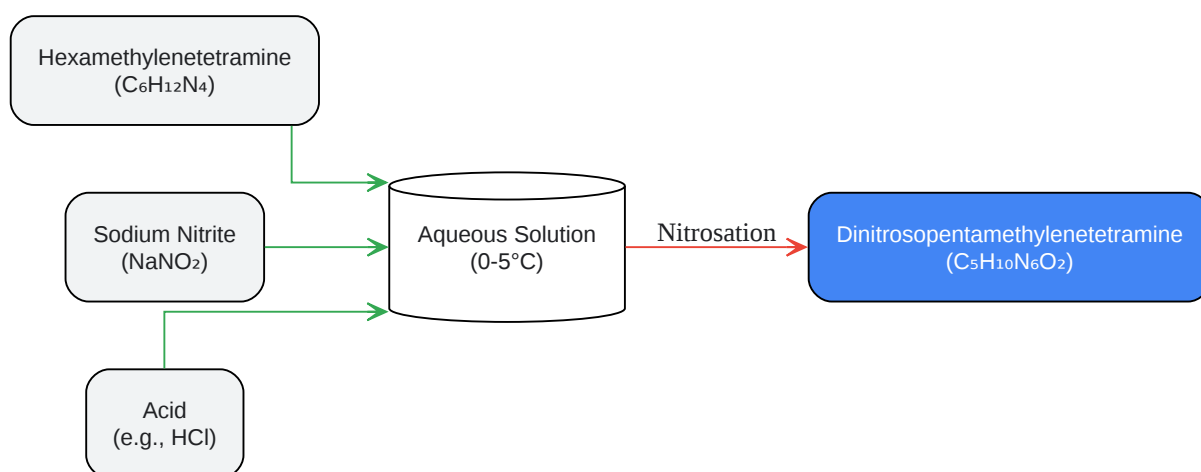
Synthesis

The synthesis of **Dinitrosopentamethylenetetramine** typically involves the nitrosation of hexamethylenetetramine (urotropine). This reaction is generally carried out using a nitrosating agent, such as nitrous acid, which is formed in situ from the reaction of sodium nitrite with an acid.

A general experimental protocol for the synthesis is as follows:

- Hexamethylenetetramine is dissolved in water.

- The solution is cooled to a low temperature, typically between 0-5°C.
- A solution of sodium nitrite is added to the hexamethylenetetramine solution.
- An acid, such as hydrochloric acid or sulfuric acid, is then slowly added to the mixture while maintaining the low temperature. The acid reacts with sodium nitrite to form nitrous acid, which then nitrosates the hexamethylenetetramine.
- The reaction mixture is stirred for a period to ensure complete reaction.
- The resulting solid product, **Dinitrosopentamethylenetetramine**, is then collected by filtration.
- The product is washed with water to remove any unreacted starting materials and byproducts.
- Finally, the product is dried under vacuum at a low temperature to avoid decomposition.



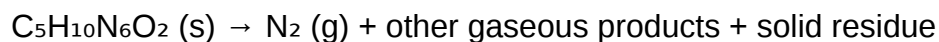
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A simplified workflow for the synthesis of **Dinitrosopentamethylenetetramine**.

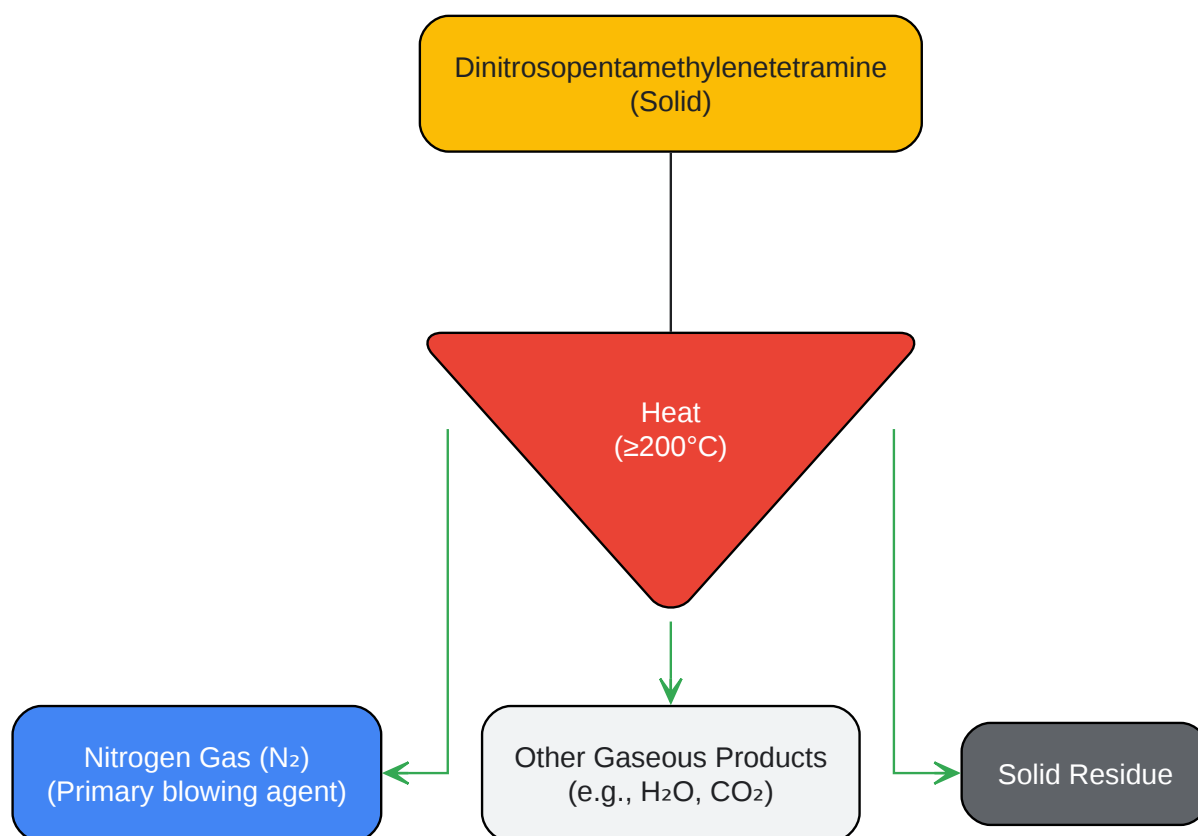
Mechanism of Action as a Blowing Agent

The primary application of **Dinitrosopentamethylenetetramine** is as a chemical blowing agent.[1] Its effectiveness stems from its thermal decomposition to produce a large volume of gas, primarily nitrogen. This process is initiated by heating the polymer matrix containing DNPT to its decomposition temperature.

The decomposition of DNPT is an exothermic reaction that proceeds as follows:



The liberated nitrogen gas creates a cellular structure within the polymer, resulting in a foamed material with reduced density and desirable properties such as thermal and acoustic insulation. [3] The decomposition temperature can be adjusted by the use of activators or "kickers," such as salicylic acid or urea, which lower the decomposition temperature to suit different polymer processing conditions.[7]



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